

Natural occurrence and sources of (-)-10,11-Dihydroxyfarnesol

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Compound of Interest

Compound Name: (-)-10,11-Dihydroxyfarnesol

Cat. No.: B12418400

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In-depth Technical Guide: The Natural Occurrence and Sources of **(-)-10,11-Dihydroxyfarnesol**

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

This technical guide addresses the natural occurrence and sources of the sesquiterpenoid **(-)-10,11-Dihydroxyfarnesol**. Following a comprehensive review of scientific literature and chemical databases, this document concludes that **(-)-10,11-Dihydroxyfarnesol** is not a known naturally occurring compound. Extensive searches have not yielded any evidence of its isolation or identification from any plant, fungal, marine, or other natural source. Consequently, information regarding its quantitative abundance, experimental isolation protocols, and associated signaling pathways is not available.

Introduction

Farnesol and its derivatives are a diverse class of acyclic sesquiterpenoids found throughout nature, exhibiting a wide range of biological activities. These compounds play crucial roles in insect and plant physiology and have garnered interest for their potential therapeutic applications. This guide was intended to provide a detailed overview of the natural sources, isolation, and biological context of a specific stereoisomer, **(-)-10,11-Dihydroxyfarnesol**. However, the foundational prerequisite for such a guide—the confirmed existence of the compound as a natural product—is not met.

Search Methodology

A systematic search of prominent scientific databases, including Google Scholar, PubChem, Scopus, and Web of Science, was conducted. Search queries included, but were not limited to:

- "natural occurrence of **(-)-10,11-Dihydroxyfarnesol**"
- "isolation of **(-)-10,11-Dihydroxyfarnesol** from natural source"
- "**(-)-10,11-Dihydroxyfarnesol**" in combination with terms such as "plant," "fungi," "insect," "marine organism," and "biosynthesis."

Findings on Related Compounds

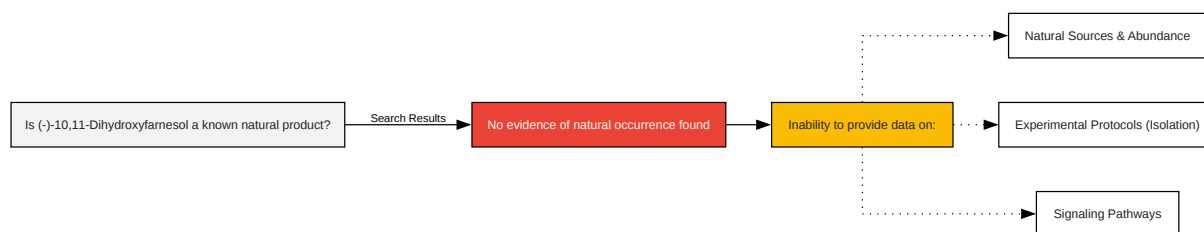
While no data exists for **(-)-10,11-Dihydroxyfarnesol**, the search did identify related farnesol derivatives and other structurally similar compounds that have been isolated from natural sources. It is crucial to distinguish these from the target compound.

One notable related compound is (2E,6E)-Methyl 10,11-dihydroxy-3,7,11-trimethyldodeca-2,6-dienoate, a methyl ester of a dihydroxyfarnesoic acid. The presence of a 10,11-dihydroxy structure in this related molecule suggests that the enzymatic machinery to produce such a diol on a farnesyl backbone may exist in nature. However, this does not confirm the natural occurrence of **(-)-10,11-Dihydroxyfarnesol** itself.

Other search results pertained to compounds with similar naming conventions but vastly different core structures, such as various forms of dihydroxycarbamazepine, which are metabolites of the drug carbamazepine and are not terpenoids.

Logical Relationship of Findings

The absence of **(-)-10,11-Dihydroxyfarnesol** in the scientific literature leads to a clear logical conclusion regarding the requested information. The following diagram illustrates this relationship.



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Figure 1: Logical flow demonstrating the impact of the absence of natural occurrence data.

Conclusion

For researchers, scientists, and drug development professionals, it is imperative to work with compounds that have a confirmed existence and well-documented properties. Based on the current body of scientific knowledge, **(-)-10,11-Dihydroxyfarnesol** has not been identified as a natural product. Therefore, any research interest in this compound would necessitate its chemical synthesis. Future discovery of this molecule in a natural source would represent a novel finding and would be the starting point for the type of in-depth guide requested. Until such a discovery is reported, no data on its natural occurrence, isolation, or biological signaling pathways can be provided.

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